

# Ethyl 2-Hydroxybutyrate: A Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **Ethyl 2-Hydroxybutyrate**, a key intermediate in various synthetic processes. The following sections detail the physical and chemical properties, hazard classifications, handling and storage procedures, and emergency protocols.

## **Core Safety and Physical Properties**

A thorough understanding of the fundamental properties of **Ethyl 2-Hydroxybutyrate** is essential for its safe handling. The quantitative data is summarized in the table below for clarity and easy reference.



Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>3</sub>	[1][2][3]
Molecular Weight	132.16 g/mol	[1][2][3]
Appearance	Colorless liquid	[4]
Odor	Odorless	[4]
Boiling Point	170 °C / 338 °F	[4]
Flash Point	64 °C / 147.2 °F	[4]
Solubility	Soluble in water	[5]
Synonyms	Ethyl 2-hydroxybutanoate, Butanoic acid, 2-hydroxy-, ethyl ester	[1][3]

## **Hazard Identification and Classification**

**Ethyl 2-Hydroxybutyrate** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized below.



Hazard Class	GHS Category	Hazard Statement
Flammable liquids	Category 4	H227: Combustible liquid
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure; Respiratory tract irritation	Category 3	H335: May cause respiratory irritation
Acute toxicity, oral	Category 4	H302: Harmful if swallowed
Acute toxicity, dermal	Category 4	H312: Harmful in contact with skin
Acute toxicity, inhalation	Category 4	H332: Harmful if inhaled

Source:[1][2]

## **Experimental Protocols**

Detailed experimental protocols for the toxicological evaluation of chemicals like **Ethyl 2- Hydroxybutyrate** are standardized to ensure reproducibility and reliability of data. While specific study reports for this compound are not publicly available, the methodologies follow established guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

- 1. Skin Irritation/Corrosion (OECD Test Guideline 439): This in vitro test uses reconstructed human epidermis (RhE) models that mimic the biochemical and physiological properties of human skin. The test substance is applied topically to the tissue surface. After a specific exposure and post-incubation period, cell viability is measured, typically using an MTT assay. A reduction in cell viability below a certain threshold indicates that the substance is an irritant.[6]
- 2. Acute Eye Irritation/Corrosion (OECD Test Guideline 492): For the assessment of eye irritation potential, in vitro methods using reconstructed human cornea-like epithelial (RhCE)



models are employed. The test chemical is applied to the epithelial surface, and after a defined exposure and post-incubation period, the extent of cell damage is evaluated by measuring cell viability. This method helps to identify substances that can cause serious eye damage or irritation.

3. Acute Oral, Dermal, and Inhalation Toxicity (OECD Test Guidelines 420, 402, 403): The determination of acute toxicity, often expressed as an LD50 (lethal dose for 50% of a test population) or LC50 (lethal concentration for 50% of a test population), involves administering the substance to laboratory animals (typically rats or mice) via the relevant route of exposure (oral, dermal, or inhalation). The animals are observed for a set period, and the dose or concentration that causes mortality in 50% of the animals is calculated. These studies are conducted in a stepwise manner to minimize the number of animals used.

## Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize risks associated with **Ethyl 2-Hydroxybutyrate**.

#### **Engineering Controls:**

- Work in a well-ventilated area, preferably in a chemical fume hood.[2]
- Ensure eyewash stations and safety showers are readily accessible.

#### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[2]
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[2]
- Respiratory Protection: If working outside a fume hood or if vapors are present, use a NIOSH-approved respirator with an organic vapor cartridge.

#### Handling Procedures:

Avoid breathing dust, vapor, mist, or gas.[2]



- Avoid contact with skin and eyes.[2]
- Keep away from heat, sparks, and open flames.[8]
- Use only non-sparking tools.
- Take precautionary measures against static discharge.

#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place. [2][8]
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.

## **Emergency and First Aid Procedures**

In the event of exposure or a spill, follow these first aid and emergency measures promptly.

#### First Aid Measures:

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek medical attention.[2]
- Skin Contact: Immediately wash the skin with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.[2]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[2]
- Ingestion: Do NOT induce vomiting. Clean mouth with water. Call a poison center or doctor/physician if you feel unwell.[2]

#### Spill Response:

• Small Spills: Absorb the spill with an inert material (e.g., sand, vermiculite). Place the absorbed material into a suitable, closed container for disposal.[2]



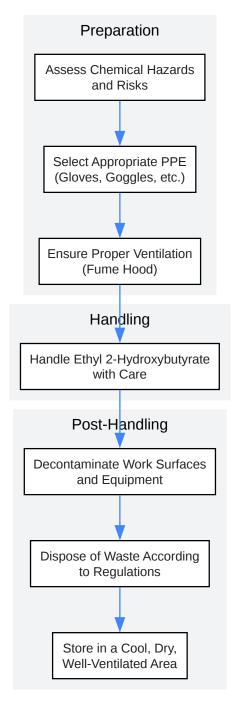
• Large Spills: Evacuate the area. Remove all sources of ignition. Ventilate the area. Prevent the spill from entering drains. Contain the spill and collect it with a non-combustible absorbent material.

## **Visual Guides**

The following diagrams illustrate key safety workflows and procedures for handling **Ethyl 2- Hydroxybutyrate**.



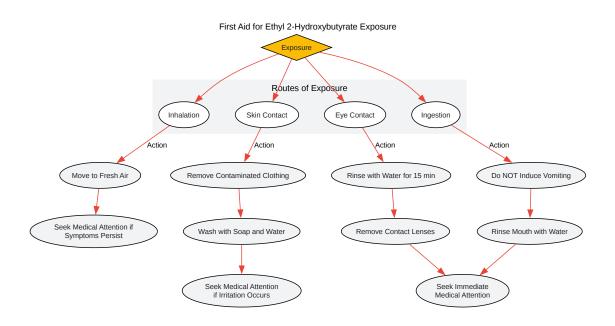
#### General Laboratory Safety Workflow



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Caption: General laboratory safety workflow for handling chemicals.





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Caption: First aid procedures for different routes of exposure.

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